

Physical and chemical properties of Ethyl 3-(dimethylamino)acrylate

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Compound of Interest

Compound Name: Ethyl 3-(Dimethylamino)acrylate

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An In-depth Technical Guide to Ethyl 3-(dimethylamino)acrylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-(dimethylamino)acrylate is a versatile organic compound that serves as a key intermediate in the synthesis of a wide range of pharmaceutical and specialty chemical products.[1][2] Its unique structure, featuring an acrylate moiety and a tertiary amine, imparts a dual reactivity that makes it a valuable building block in organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 3-(dimethylamino)acrylate**, detailed experimental protocols for its synthesis and analysis, and a discussion of its primary applications.

Chemical Identity and Physical Properties

Ethyl 3-(dimethylamino)acrylate is systematically known as ethyl (2E)-3-(dimethylamino)prop-2-enoate.[3][4] It is also commonly referred to by various synonyms, including Ethyl 3-(N,N-dimethylamino)acrylate and Ethyl β -(dimethylamino)acrylate.[4][5] The compound exists as a clear yellow to light orange liquid and is characterized by a faint, amine-like odor.[1][5] It is slightly soluble in water but miscible with many organic solvents.[5][6]

Table 1: Physical and Chemical Properties of **Ethyl 3-(dimethylamino)acrylate**

Property	Value	References
CAS Number	924-99-2; 1117-37-9	[3][4][5][7][8]
Molecular Formula	C ₇ H ₁₃ NO ₂	[3][4][5][7][8]
Molecular Weight	143.18 g/mol	[3][4][5][7]
Appearance	Clear yellow to light orange liquid	[1][5]
Melting Point	17-18 °C	[4][5][9]
Boiling Point	186 °C; 118-121 °C @ 10 hPa (7.5 mmHg)	[4][5][9][10]
Density	0.9947 - 1.0 g/cm ³ at 20 °C	[4][5][9][11]
Flash Point	>105 °C (>221 °F)	[4][7][10]
Refractive Index	1.5105 - 1.5125	[4][12]
Solubility in Water	Slightly soluble (90 g/L at 25 °C)	[4][5]
Vapor Pressure	0.7 hPa at 25 °C; 1 hPa @ 87 °C	[5][10]
pKa	6.67 ± 0.70 (Predicted)	[12]

Chemical Reactivity and Stability

Ethyl 3-(dimethylamino)acrylate is a stable compound under normal temperature and pressure.[5] However, it is incompatible with strong oxidizing agents.[5][10] Thermal decomposition can lead to the release of hazardous substances, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[5][10] The molecule's reactivity is characterized by the electrophilic nature of the acrylate's β-carbon, making it susceptible to Michael addition reactions with various nucleophiles. The tertiary amine group can also participate in acid-base reactions.

Applications in Research and Drug Development

The primary application of **Ethyl 3-(dimethylamino)acrylate** is as a versatile intermediate in organic synthesis.^[1] It is a crucial precursor for the synthesis of various biologically active molecules, including:

- Antiviral agents: It is used in the preparation of certain antiviral compounds.^[1]
- Kinase inhibitors: This compound serves as a building block for the synthesis of kinase inhibitors, which are a significant class of targeted cancer therapies.^[1]
- Quinolone antibiotics: It is an important intermediate in the synthesis of quinolone antibacterial agents such as ciprofloxacin, moxifloxacin, and levofloxacin.^[2]
- Fungicides: It is also utilized in the preparation of certain agricultural fungicides.^[2]

Beyond pharmaceuticals, it finds use in the chemical industry as a crosslinking agent and in the formulation of specialty coatings and resins.^[1]

Experimental Protocols

Synthesis of Ethyl 3-(dimethylamino)acrylate

A common method for the preparation of **Ethyl 3-(dimethylamino)acrylate** involves the reaction of ethyl propiolate with dimethylamine. The following is a general protocol synthesized from literature procedures.

Materials:

- Ethyl propiolate
- Dimethylamine (as a solution or gas)
- Anhydrous solvent (e.g., toluene, THF)
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere, dissolve ethyl propiolate

in the anhydrous solvent.

- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of dimethylamine to the stirred solution of ethyl propiolate via the dropping funnel. The reaction is exothermic, and the temperature should be maintained below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Ethyl 3-(dimethylamino)acrylate**.

Purification by Vacuum Distillation

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask
- Vacuum pump and gauge
- Heating mantle with a stirrer

Procedure:

- Assemble the distillation apparatus. Ensure all glassware is dry.

- Place the crude **Ethyl 3-(dimethylamino)acrylate** into the distillation flask with a few boiling chips or a magnetic stir bar.
- Slowly apply vacuum to the system.
- Gently heat the distillation flask using the heating mantle.
- Collect the fraction that distills at the appropriate temperature and pressure (e.g., 118-121 °C at 10 hPa).[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Once the desired fraction is collected, turn off the heating and allow the system to cool to room temperature before releasing the vacuum.

Analytical Methods

Gas Chromatography (GC)

- Column: A non-polar or medium-polarity capillary column (e.g., HP-5, DB-5) is suitable.
- Injector Temperature: 250 °C
- Detector: Flame Ionization Detector (FID) at 275 °C
- Carrier Gas: Helium or Nitrogen
- Oven Program: Start at a lower temperature (e.g., 80 °C), hold for 1-2 minutes, then ramp up to a higher temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
- Sample Preparation: Dilute the sample in a suitable solvent like ethyl acetate or dichloromethane.

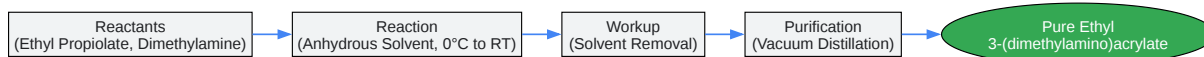
Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (in CDCl₃): Characteristic peaks are expected for the ethyl group (triplet and quartet), the dimethylamino group (singlet), and the vinyl protons (doublets).
- ¹³C NMR (in CDCl₃): Signals corresponding to the carbonyl carbon, the vinyl carbons, the carbons of the ethyl group, and the carbons of the dimethylamino group should be observed.

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **Ethyl 3-(dimethylamino)acrylate**.



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Caption: Generalized workflow for the synthesis of **Ethyl 3-(dimethylamino)acrylate**.

Safety and Handling

Ethyl 3-(dimethylamino)acrylate may cause skin and eye irritation.[1] It is also classified as a skin sensitizer, meaning it may cause an allergic skin reaction upon repeated contact.[3][10] Therefore, it is essential to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[1][10] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[1][10]

Conclusion

Ethyl 3-(dimethylamino)acrylate is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. Its well-defined physical and chemical properties, coupled with established synthetic and analytical protocols, make it a readily accessible tool for researchers and drug development professionals. Proper handling and adherence to safety precautions are crucial when working with this compound. This guide provides a foundational understanding of **Ethyl 3-(dimethylamino)acrylate** to support its effective and safe utilization in research and development.

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